

Rehmaionoside B quantitative validation methods

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Compound Focus: Rehmaionoside B

CAS No.: 104056-83-9

Cat. No.: S640531

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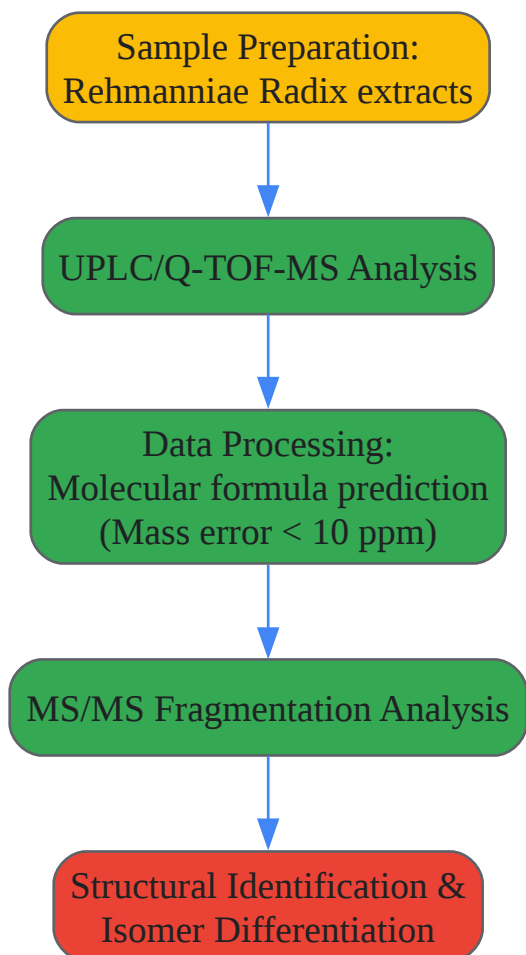
Rehmaionoside B Identification Methods

The table below summarizes the key parameters for identifying **Rehmaionoside B** using mass spectrometry, as reported in recent research.

Parameter	Specification / Observed Value
Analytical Technique	UPLC-Q-TOF-MS / UHPLC-Q-TOF-IMS [1] [2]
Ionization Mode	Positive ion mode [1] [2]
Observed Adduct Ion	[M+Na] ⁺ [1] [2]
Accurate Mass (m/z)	413.2149 [1] [2]
Molecular Formula	C ₁₉ H ₃₄ O ₈ [1] [2]
Key MS/MS Fragments	211.1692, 193.1592, 175.1484 [1] [2]
Proposed Fragmentation Pathway	Loss of a glucose unit (162 Da), followed by consecutive losses of two water molecules (H ₂ O) [1] [2]

Experimental Workflow for Identification

The following diagram outlines the general experimental workflow used in the studies to identify **Rehmaionoside B** and other similar compounds.



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Research Context and Deeper Analysis

The identification of **Rehmaionoside B** is part of a broader effort to understand how processing affects the chemical composition of Rehmanniae Radix (Rehmannia root). Here's a deeper look at the findings:

- **Isomeric Relationship:** **Rehmaionoside B** was identified as an isomer of Rehmaionoside A. They share the same molecular formula and molecular weight but have different chemical structures [1] [2].

- **Research Objective:** These studies aim to qualitatively profile the chemical differences between various processed forms of *Rehmanniae Radix* (e.g., fresh, raw, and prepared). The goal is to link these compositional changes to the herb's varying therapeutic effects [1] [3].

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References

1. Analysis of Differences in the Chemical Composition of Glycosides and... [pmc.ncbi.nlm.nih.gov]
2. Analysis of Differences in the Chemical Composition ... [mdpi.com]
3. *Rehmanniae Radix Praeparata* in Blood Deficiency Syndrome [pmc.ncbi.nlm.nih.gov]

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